

# N-Benzyl-2,4,5-trichloroaniline molecular weight and formula

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## Compound of Interest

Compound Name: N-Benzyl-2,4,5-trichloroaniline

Cat. No.: B3131592

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## An In-depth Technical Profile of N-Benzyl-2,4,5-trichloroaniline

This document provides a detailed overview of the chemical and physical properties of **N-Benzyl-2,4,5-trichloroaniline**, a compound of interest for researchers and professionals in drug development and proteomics.

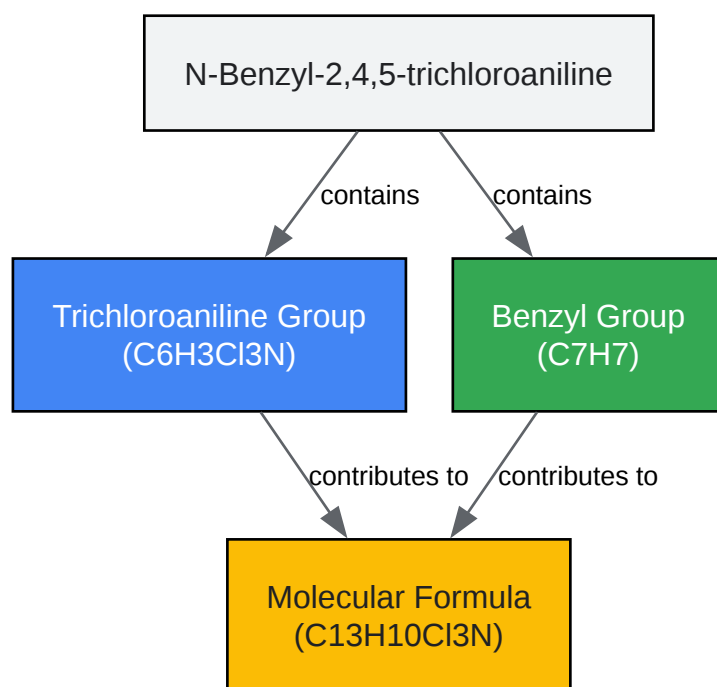
## Core Molecular Data

The fundamental molecular characteristics of **N-Benzyl-2,4,5-trichloroaniline** are summarized below. This data is essential for a range of experimental and analytical procedures.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>3</sub> N <sup>[1]</sup>
Molecular Weight	286.58 g/mol <sup>[1]</sup>

## Structural and Stoichiometric Relationship

The molecular structure of **N-Benzyl-2,4,5-trichloroaniline** is composed of a trichlorinated aniline moiety and a benzyl group. The relationship between these constituent parts and the overall molecular formula is illustrated in the following diagram.



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Caption: Logical relationship of **N-Benzyl-2,4,5-trichloroaniline**'s constituent groups to its molecular formula.

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## References

- 1. scbt.com [scbt.com]
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